

Application Notes and Protocols for Single-Molecule Detection with Tris-NTA Biotin

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Compound of Interest

Compound Name: *tris-NTA Biotin*

CAS No.: *1070867-85-4*

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Introduction

Single-molecule detection techniques have revolutionized the study of biomolecular interactions, providing unprecedented insights into dynamic processes that are often obscured in ensemble measurements. A key challenge in single-molecule imaging is the specific and stable immobilization of target molecules to a surface while minimizing non-specific binding. The combination of tris-nitrilotriacetic acid (tris-NTA) and biotin offers a powerful and versatile method for the controlled capture of His-tagged proteins for single-molecule analysis.

The tris-NTA moiety exhibits a high affinity and specificity for polyhistidine-tags (His-tags), a common feature of recombinant proteins.^{[1][2]} This interaction is significantly stronger than that of conventional monovalent NTA, with a dissociation constant (K_d) in the nanomolar range, making it ideal for stable, long-term observation of single molecules.^{[1][2][3]} The tris-NTA is chemically conjugated to biotin, which in turn binds with exceptionally high affinity to streptavidin or its variants like neutravidin. This robust streptavidin-biotin interaction serves as a stable anchor to immobilize the entire complex on a streptavidin-coated surface. This dual-

affinity system allows for the oriented and specific immobilization of His-tagged proteins, a critical requirement for many single-molecule fluorescence studies, such as those employing Total Internal Reflection Fluorescence (TIRF) microscopy.

Principle of the Method

The protocol is based on a multi-step immobilization strategy that ensures specific and stable tethering of a His-tagged protein of interest to a passivated glass surface for single-molecule imaging.

- **Surface Passivation:** The glass surface of a microscope slide or coverslip is first rigorously cleaned and then coated with a layer of polyethylene glycol (PEG). This PEG layer serves to prevent non-specific adsorption of proteins and other biomolecules to the surface, which is crucial for achieving a low background signal in single-molecule experiments. A fraction of the PEG molecules are functionalized with biotin to serve as specific attachment points.
- **Streptavidin Coating:** The biotinylated PEG surface is then incubated with streptavidin, which binds tightly to the biotin moieties, creating a streptavidin-coated surface.
- **Tris-NTA-Biotin Incubation:** Biotinylated tris-NTA is introduced and binds to the available biotin-binding sites on the streptavidin molecules.
- **His-Tagged Protein Capture:** Finally, the His-tagged protein of interest is introduced. The tris-NTA moieties, chelated with Ni^{2+} ions, specifically capture the His-tagged proteins, immobilizing them on the surface for single-molecule imaging. The binding is reversible and can be disrupted by the addition of imidazole or EDTA.

Quantitative Data Summary

The following tables summarize the key quantitative data for the interactions involved in this single-molecule detection protocol.

Table 1: Binding Affinities and Kinetics

Interacting Pair	Dissociation Constant (Kd)	Association Rate Constant (kon)	Dissociation Rate Constant (koff)	Reference(s)
Tris-NTA : 6xHis-tag	~1 nM	Not readily available for single-molecule setup	Not readily available for single-molecule setup	
Monovalent NTA : 6xHis-tag	~10 μ M	-	-	
Streptavidin : Biotin	~10 ⁻¹⁴ - 10 ⁻¹⁵ M	~3.0 x 10 ⁶ - 4.5 x 10 ⁷ M ⁻¹ s ⁻¹	Extremely slow	

Table 2: Recommended Reagent Concentrations for Immobilization

Reagent	Concentration	Incubation Time
mPEG-SVA	180-190 mg per 12 slides	>3 hours
Biotin-PEG-SVA	2-3 mg per 12 slides	>3 hours
Streptavidin/NeutrAvidin	0.1 - 0.2 mg/mL	1 - 10 minutes
Tris-NTA Biotin	10 - 100 nM	10 - 20 minutes
His-tagged Protein	pM - nM range	10 - 30 minutes

Experimental Protocols

I. Preparation of Passivated Microscope Slides

This protocol describes the preparation of PEG-passivated surfaces suitable for single-molecule imaging.

Materials:

- Microscope slides and coverslips

- Methanol, Acetone, 1M KOH
- Aminosilane (e.g., (3-aminopropyl)triethoxysilane)
- mPEG-SVA (methoxy-PEG-succinimidyl valerate)
- Biotin-PEG-SVA (biotin-PEG-succinimidyl valerate)
- Sodium bicarbonate buffer (100 mM, pH 8.5)
- Double-sided tape
- Epoxy

Procedure:

- Cleaning Slides and Coverslips:
 - Sonicate slides and coverslips in acetone for 30 minutes.
 - Rinse thoroughly with Milli-Q water.
 - Sonicate in 1M KOH for 20 minutes.
 - Rinse extensively with Milli-Q water and dry with a stream of nitrogen.
- Aminosilanization:
 - Prepare a solution of 94% ethanol, 5% water, and 1% aminosilane.
 - Immerse the cleaned slides and coverslips in the aminosilanization solution for 10-20 minutes.
 - Rinse with ethanol and then with Milli-Q water.
 - Dry with nitrogen and bake at 100°C for 1 hour.
- PEGylation:

- Prepare a fresh solution of mPEG-SVA and Biotin-PEG-SVA in 100 mM sodium bicarbonate buffer (pH 8.5). A 50:1 to 100:1 molar ratio of mPEG to Biotin-PEG is recommended.
- Assemble a flow chamber by placing two strips of double-sided tape on a PEGylated slide and covering it with a PEGylated coverslip.
- Inject the PEG solution into the flow chamber and incubate for at least 3 hours, or overnight, in a humid chamber.
- Rinse the chamber thoroughly with Milli-Q water and dry with a gentle stream of nitrogen.
- Seal the edges of the flow chamber with epoxy.

II. Immobilization of His-tagged Proteins for Single-Molecule Imaging

This protocol details the steps for immobilizing a His-tagged protein onto the prepared passivated surface.

Materials:

- PEG-passivated flow chamber
- Streptavidin or NeutrAvidin solution (0.1-0.2 mg/mL in T50 buffer: 10 mM Tris-HCl pH 8.0, 50 mM NaCl)
- **Tris-NTA Biotin** solution (10-100 nM in T50 buffer)
- NiCl₂ solution (10 mM)
- His-tagged protein of interest (pM to nM range in an appropriate buffer)
- Imaging buffer (e.g., T50 buffer with an oxygen scavenging system)

Procedure:

- Streptavidin Coating:

- Inject the streptavidin/neutralavidin solution into the flow chamber.
- Incubate for 5-10 minutes at room temperature.
- Wash the chamber with 3-5 chamber volumes of T50 buffer to remove unbound streptavidin.
- Tris-NTA-Biotin Incubation:
 - Inject the **Tris-NTA Biotin** solution into the chamber.
 - Incubate for 10-20 minutes at room temperature.
 - Wash the chamber with 3-5 chamber volumes of T50 buffer.
- Nickel Charging:
 - Inject the 10 mM NiCl_2 solution into the chamber.
 - Incubate for 5 minutes.
 - Wash the chamber thoroughly with 5-10 chamber volumes of T50 buffer to remove excess NiCl_2 .
- His-tagged Protein Capture:
 - Inject the solution containing the fluorescently labeled His-tagged protein of interest into the chamber. The optimal concentration will need to be determined empirically but is typically in the picomolar to low nanomolar range to achieve single-molecule density.
 - Incubate for 10-30 minutes to allow for binding.
 - Wash the chamber with imaging buffer to remove unbound protein.
- Single-Molecule Imaging:
 - The slide is now ready for single-molecule imaging using a TIRF microscope.

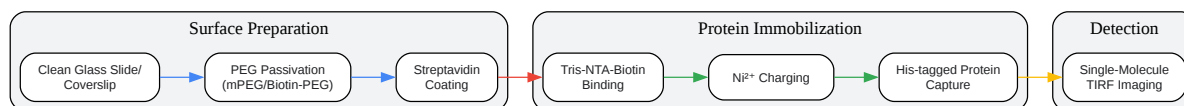
- Acquire data using appropriate laser power, exposure time, and frame rate for the specific fluorophore and biological question.

III. Control Experiments

To ensure the specificity of the observed single-molecule signals, the following control experiments are recommended:

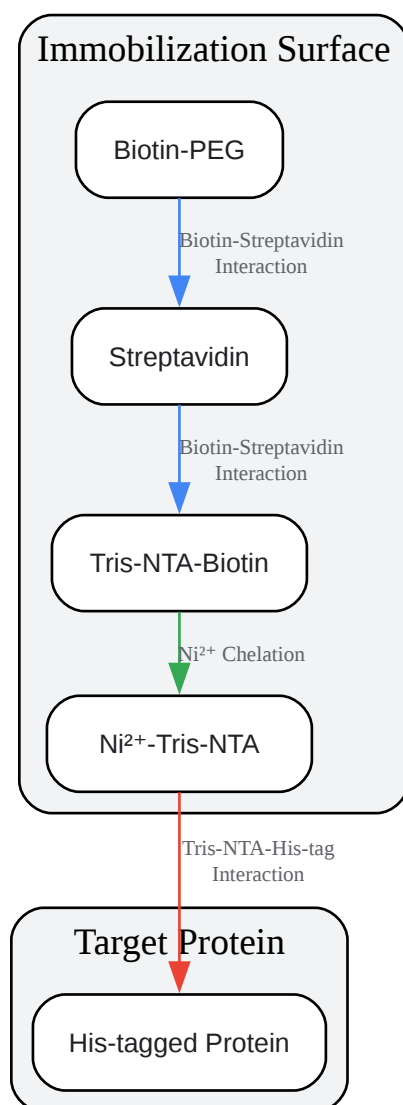
- No His-tag control: Use a fluorescently labeled protein that lacks a His-tag. No specific binding to the tris-NTA functionalized surface should be observed.
- No Tris-NTA-Biotin control: Omit the Tris-NTA-Biotin incubation step. The His-tagged protein should not bind to the streptavidin-coated surface.
- Imidazole/EDTA elution: After immobilizing the His-tagged protein, inject a buffer containing a high concentration of imidazole (e.g., 250 mM) or EDTA (e.g., 100 mM). This should lead to the dissociation of the His-tagged protein from the surface, confirming the specificity of the Ni^{2+} -NTA-His-tag interaction.
- Competition with free His-tag: Pre-incubate the Tris-NTA functionalized surface with a high concentration of a free His-tagged peptide before adding the protein of interest. This should block the binding sites and prevent the immobilization of the fluorescently labeled protein.

Visualizations



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Caption: Experimental workflow for single-molecule detection.



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Caption: Molecular interactions in the immobilization strategy.

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